

Application Notes and Protocols for Calcium Malonate in Thermochemical Energy Storage

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Compound of Interest

Compound Name: *Calcium malonate*

Cat. No.: *B101822*

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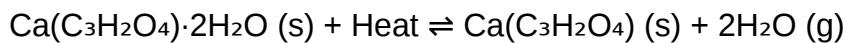
Introduction

Thermochemical energy storage (TCES) is a promising technology for storing thermal energy with high energy density and for long durations without significant heat loss. Salt hydrates are a class of materials extensively studied for TCES applications due to their reversible dehydration and hydration reactions. **Calcium malonate** dihydrate ($\text{Ca}(\text{C}_3\text{H}_2\text{O}_4)\cdot 2\text{H}_2\text{O}$) has emerged as a potential candidate for low-to-mid-temperature TCES, particularly for applications such as waste heat recovery and solar thermal energy storage.^{[1][2]} This document provides detailed application notes and experimental protocols for the investigation of **calcium malonate** as a thermochemical energy storage medium.

Thermochemical Properties of Calcium Malonate Dihydrate

Calcium malonate dihydrate undergoes a reversible dehydration reaction upon heating, storing energy in the chemical bonds of the anhydrous **calcium malonate**. This energy is subsequently released as heat during the exothermic rehydration process. The dehydration has been observed to occur in a two-step process, indicating the presence of inequivalently bonded water molecules in the crystal structure.

The primary reaction for the thermochemical energy storage is:



Key thermochemical properties of **calcium malonate** dihydrate are summarized in the table below, with comparative data for the well-studied calcium oxalate monohydrate.

| Property | Calcium Malonate Dihydrate | Calcium Oxalate Monohydrate | Reference |
|--|---|--|-----------|
| Formula | $\text{Ca}(\text{C}_3\text{H}_2\text{O}_4) \cdot 2\text{H}_2\text{O}$ | $\text{Ca}(\text{C}_2\text{O}_4) \cdot \text{H}_2\text{O}$ | N/A |
| Molar Mass | 178.15 g/mol | 146.11 g/mol | [3][4] |
| Enthalpy of Dehydration (ΔH) | 637 J/g | ~580 J/g | [2][5][6] |
| Operating Temperature Range | 100 - 200 °C | 100 - 200 °C | [2][6] |
| Dehydration Onset Temperature | ~158 °C (Step 1), ~192 °C (Step 2) | ~130 - 180 °C | N/A |
| Thermal Stability Limit | Up to 220 °C | ~220 °C | [2][6] |

Experimental Protocols

The following protocols provide a framework for the synthesis, characterization, and performance evaluation of **calcium malonate** in a thermochemical energy storage context.

Synthesis of Calcium Malonate Dihydrate

- Objective: To synthesize **calcium malonate** dihydrate crystals suitable for thermochemical analysis. This protocol is adapted from the gel-aided reaction method.
- Materials:
 - Sodium metasilicate solution (specific gravity 1.03)
 - Malonic acid (1 M)
 - Calcium chloride (0.2 M)

- Distilled water
- Test tubes
- pH meter
- Protocol:
 - Prepare a silica gel by acidifying a sodium metasilicate solution with 1 M malonic acid until a pH of ~8 is reached.
 - Pour the resulting sol into test tubes to a height of approximately 10 cm and allow it to set for 48 hours.
 - Once the gel has set, carefully add 10 mL of 1 M malonic acid as the inner electrolyte on top of the gel.
 - After 24 hours, carefully pipette out the excess inner electrolyte.
 - Gently pour 20 mL of 0.2 M calcium chloride solution as the outer electrolyte on top of the gel.
 - Seal the test tubes and leave them undisturbed at room temperature.
 - Colorless, prismatic crystals of **calcium malonate** dihydrate will form within the gel matrix over the course of several days to weeks.
 - Harvest the crystals, wash them with distilled water, and air-dry them.

Thermogravimetric and Differential Scanning Calorimetry (TGA/DSC) Analysis

- Objective: To determine the dehydration temperatures, mass loss, and enthalpy of dehydration of the synthesized **calcium malonate** dihydrate.
- Instrumentation: Simultaneous Thermal Analyzer (TGA/DSC).
- Protocol:

- Calibrate the TGA/DSC instrument according to the manufacturer's specifications.
- Place approximately 5-10 mg of the synthesized **calcium malonate** dihydrate powder into an alumina crucible.
- Place the crucible in the TGA/DSC furnace.
- Heat the sample from room temperature to 250 °C at a constant heating rate of 10 °C/min.
- Use an inert purge gas, such as nitrogen, with a flow rate of 50 mL/min to remove the evolved water vapor.
- Record the mass loss (TGA curve) and heat flow (DSC curve) as a function of temperature.
- Analyze the data to determine the onset and peak temperatures of dehydration, the percentage of mass loss for each dehydration step, and the integrated peak area of the DSC curve to calculate the enthalpy of dehydration.

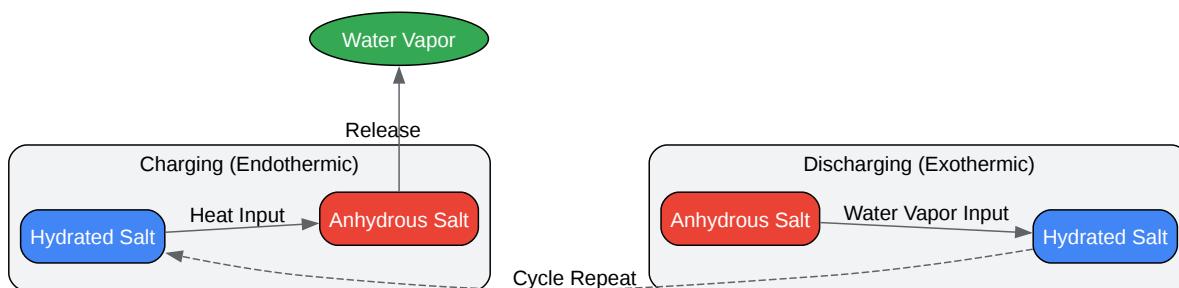
Dehydration-Rehydration Cycling Performance

- Objective: To evaluate the stability and energy storage performance of **calcium malonate** dihydrate over multiple charge-discharge cycles.
- Instrumentation: A custom-built reactor setup with controlled temperature and humidity, or a Dynamic Vapor Sorption (DVS) system.
- Protocol:
 - Place a known mass of **calcium malonate** dihydrate in the sample holder of the reactor or DVS.
 - Dehydration (Charging): Heat the sample to a temperature above the final dehydration peak (e.g., 210 °C) under a flow of dry nitrogen until the mass stabilizes, indicating complete dehydration.
 - Cooling: Cool the anhydrous **calcium malonate** to the desired rehydration temperature (e.g., 60 °C) under the dry nitrogen flow.

- Rehydration (Discharging): Introduce a humidified gas stream (e.g., nitrogen saturated with water vapor at a specific dew point) into the reactor at a controlled flow rate.
- Monitor the sample mass and the temperature difference between the inlet and outlet gas streams to determine the rehydration rate and heat release.
- Continue the humidified gas flow until the sample mass stabilizes, indicating complete rehydration to the dihydrate form.
- Repeat steps 2-6 for a desired number of cycles (e.g., 50-100 cycles) to assess the material's stability.
- Analyze the change in mass, enthalpy of rehydration, and reaction kinetics over the cycles to evaluate the performance degradation.

Visualizations

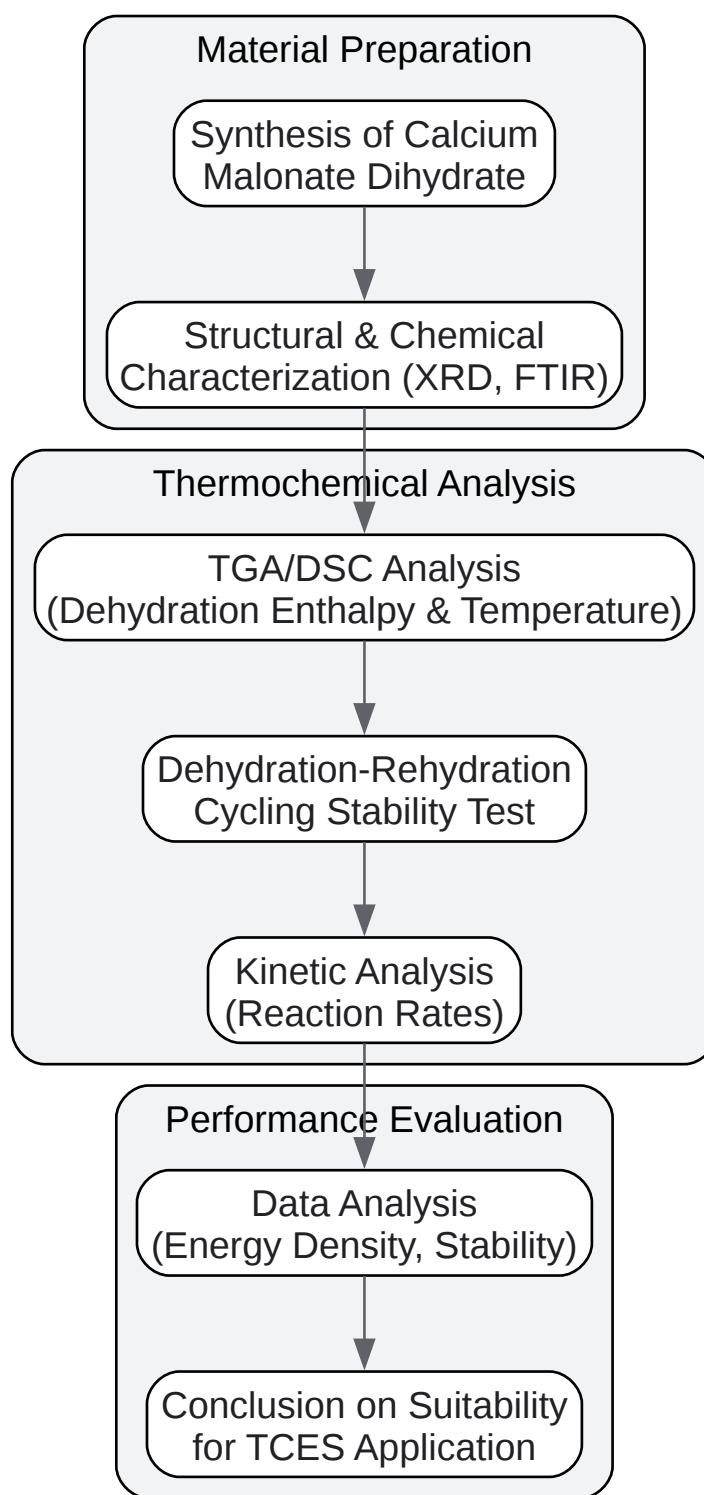
Thermochemical Energy Storage Cycle



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Caption: Thermochemical energy storage cycle of a salt hydrate.

Experimental Workflow for Material Evaluation

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Caption: Experimental workflow for evaluating **calcium malonate**.

Concluding Remarks

Calcium malonate dihydrate presents itself as a viable candidate for thermochemical energy storage in the low-to-mid temperature range, with a notable advantage of a higher enthalpy of dehydration compared to some other calcium-based salt hydrates. The provided protocols offer a foundational approach for its synthesis and evaluation. Further research should focus on optimizing the synthesis to control crystal size and morphology, conducting long-term cycling stability tests under realistic operating conditions, and exploring the use of composite materials (e.g., impregnation into porous matrices) to enhance heat and mass transfer properties. These investigations will be crucial in determining the practical viability of **calcium malonate** for TCES applications.

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